

# A Technical Guide to the Structure and Bonding of Nitrosonium Hexafluorophosphate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nitrosonium hexafluorophosphate*

Cat. No.: B095733

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**Abstract:** **Nitrosonium hexafluorophosphate**, with the chemical formula  $[NO]^+[PF_6]^-$ , is an important inorganic salt composed of a nitrosonium cation and a hexafluorophosphate anion.<sup>[1]</sup> This compound serves as a powerful oxidizing agent and a versatile reagent in both organic and inorganic synthesis, notably as a source of the nitrosonium ion and as an initiator for certain polymerization reactions.<sup>[2][3]</sup> This guide provides a detailed examination of the molecular structure, bonding characteristics, and key analytical signatures of **nitrosonium hexafluorophosphate**, intended for researchers and professionals in chemical sciences.

## Molecular Structure and Bonding

**Nitrosonium hexafluorophosphate** is a classic example of an ionic compound formed by the electrostatic attraction between a diatomic cation, nitrosonium ( $NO^+$ ), and a polyatomic anion, hexafluorophosphate ( $PF_6^-$ ). The bonding within each ion is covalent.

## The Nitrosonium Cation ( $NO^+$ )

The nitrosonium cation is a diatomic species isoelectronic with molecular nitrogen ( $N_2$ ) and carbon monoxide (CO).<sup>[4]</sup> This electronic similarity indicates the presence of a triple bond between the nitrogen and oxygen atoms, resulting in a bond order of 3.<sup>[4]</sup> This strong covalent bond is responsible for the cation's high vibrational frequency and stability. The N-O bond is exceptionally short, reflecting its triple-bond character.

## The Hexafluorophosphate Anion ( $PF_6^-$ )

The hexafluorophosphate anion features a central phosphorus atom covalently bonded to six fluorine atoms. The geometry of the  $\text{PF}_6^-$  anion is octahedral, with the phosphorus atom at the center and the fluorine atoms at the vertices. This arrangement minimizes electron pair repulsion, leading to a highly symmetric and stable anion. All P-F bonds are equivalent, and the F-P-F bond angles are characteristic of octahedral geometry (90° and 180°).

## Crystal Structure

While detailed crystallographic data for **nitrosonium hexafluorophosphate** is not readily available in common databases, its structure can be inferred from the nature of its constituent ions. The solid state consists of a crystal lattice where discrete  $\text{NO}^+$  and  $\text{PF}_6^-$  ions are arranged in a regular, repeating pattern. The packing of these ions is dictated by their relative sizes and the optimization of electrostatic interactions.

Table 1: Structural and Bonding Parameters

Parameter	Ion	Value / Description
Formula	-	$\text{NOPF}_6$
Molecular Weight	-	174.97 g/mol [1]
Bonding Type	Inter-ionic	Ionic
	Intra-ionic	Covalent
Cation Geometry	$\text{NO}^+$	Linear
Anion Geometry	$\text{PF}_6^-$	Octahedral

| N-O Bond Order |  $\text{NO}^+$  | 3[4] |

## Spectroscopic Characterization

The distinct nature of the cation and anion gives rise to characteristic spectroscopic signatures that are invaluable for identification and structural analysis.

## Vibrational Spectroscopy (IR and Raman)

Vibrational spectroscopy is a primary tool for characterizing this compound.

- Nitrosonium Cation ( $\text{NO}^+$ ): The most prominent feature in the vibrational spectrum is the N-O stretching mode ( $\nu(\text{NO})$ ). Due to the strong triple bond, this vibration occurs at a very high frequency, typically appearing as a strong, sharp absorption in the infrared (IR) spectrum between 2150 and 2400  $\text{cm}^{-1}$ .<sup>[4]</sup> This band is a definitive indicator of the presence of the nitrosonium ion.
- Hexafluorophosphate Anion ( $\text{PF}_6^-$ ): The octahedral  $\text{PF}_6^-$  anion has several vibrational modes, some of which are Raman active and others IR active. The totally symmetric P-F stretching mode ( $\nu(\text{P-F})$ ,  $\text{A}_{1g}$  symmetry) is particularly intense in the Raman spectrum and is typically observed around 740-750  $\text{cm}^{-1}$ .<sup>[5]</sup> Other bending and stretching modes appear at lower frequencies.

Table 2: Key Vibrational Frequencies

Vibrational Mode	Wavenumber ( $\text{cm}^{-1}$ )	Spectroscopic Technique	Assignment
$\nu(\text{N-O})$	~2150 - 2400	IR, Raman	N-O stretch in $\text{NO}^+$ <sup>[4]</sup>
$\nu(\text{P-F})$	~745	Raman	Symmetric P-F stretch ( $\text{A}_{1g}$ ) in $\text{PF}_6^-$ <sup>[5]</sup>
$\nu(\text{P-F})$	~840	IR	Asymmetric P-F stretch ( $\text{F}_{1u}$ ) in $\text{PF}_6^-$

|  $\delta(\text{F-P-F})$  | ~560 | IR, Raman | F-P-F bend ( $\text{F}_{1u}$ ,  $\text{F}_{2g}$ ) in  $\text{PF}_6^-$  |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is highly effective for probing the hexafluorophosphate anion.

- $^{31}\text{P}$  NMR: The phosphorus-31 nucleus is 100% abundant and NMR active.<sup>[6]</sup> In the  $\text{PF}_6^-$  anion, the central phosphorus atom is coupled to six equivalent fluorine atoms ( $^{19}\text{F}$ , spin  $I = \frac{1}{2}$ ). This results in a characteristic septet in the  $^{31}\text{P}$  NMR spectrum, typically observed far upfield around -144 ppm (relative to  $\text{H}_3\text{PO}_4$ ).<sup>[7]</sup>

- $^{19}\text{F}$  NMR: The fluorine-19 nucleus is also 100% abundant and highly sensitive. The six equivalent fluorine atoms are coupled to a single phosphorus atom ( $^{31}\text{P}$ , spin  $I = \frac{1}{2}$ ). This coupling produces a sharp doublet in the  $^{19}\text{F}$  NMR spectrum. The  $^1\text{J}(\text{P-F})$  coupling constant is large, typically in the range of 700-720 Hz.

Table 3: Typical NMR Spectroscopic Data for the  $\text{PF}_6^-$  Anion

Nucleus	Chemical Shift ( $\delta$ )	Multiplicity	J-Coupling Constant (Hz)
$^{31}\text{P}$	~ -144 ppm	Septet	$^1\text{J}(\text{P-F}) \approx 710$ Hz

|  $^{19}\text{F}$  | Varies with solvent | Doublet |  $^1\text{J}(\text{F-P}) \approx 710$  Hz |

## Experimental Protocols

### Synthesis

A common and reliable method for the synthesis of **nitrosonium hexafluorophosphate** involves the reaction of nitrosyl fluoride (NOF) with phosphorus pentafluoride ( $\text{PF}_5$ ).



Protocol:

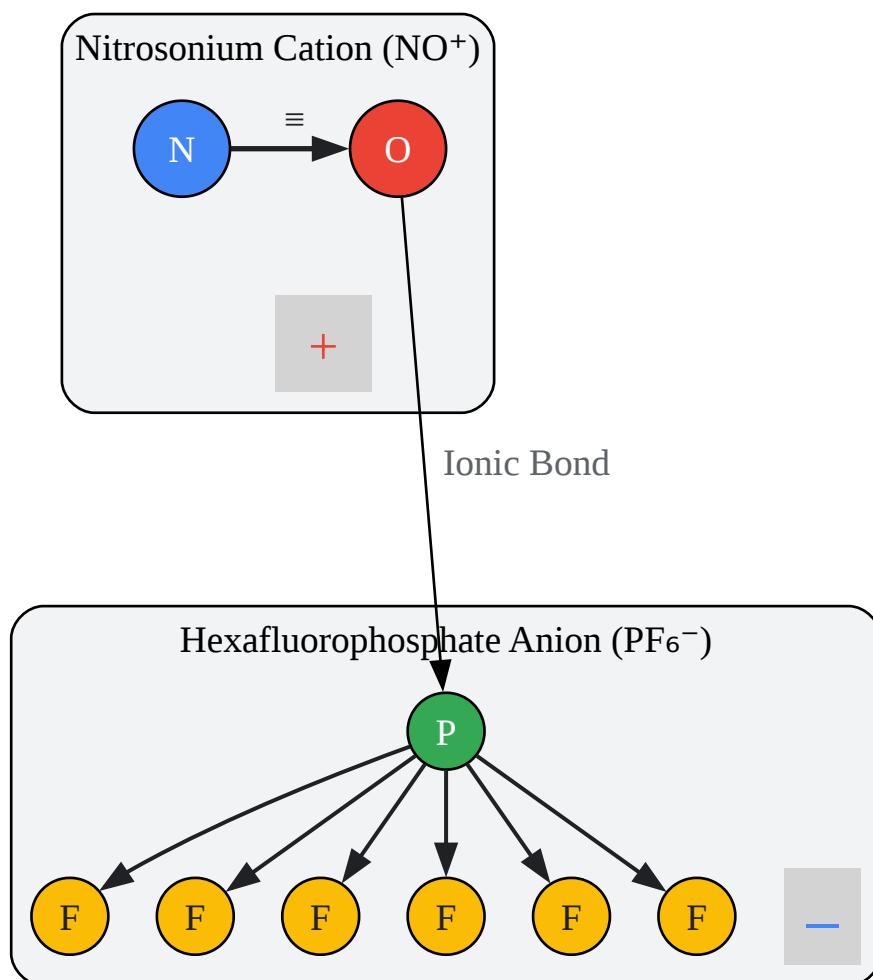
- Apparatus: The reaction should be conducted in a vacuum- and moisture-free environment, such as a Schlenk line or a glovebox, using oven-dried glassware. A typical setup includes a reaction flask equipped with a magnetic stirrer and a gas inlet.
- Reactants & Solvent: Phosphorus pentafluoride ( $\text{PF}_5$ ) gas is used in slight excess. Nitrosyl fluoride (NOF) can be generated *in situ* or used from a cylinder. Anhydrous acetonitrile (MeCN) or sulfur dioxide ( $\text{SO}_2$ ) can be used as the solvent.
- Procedure:
  - The reaction flask is charged with the anhydrous solvent and cooled to an appropriate temperature (e.g., -20 °C to 0 °C).

- Phosphorus pentafluoride gas is slowly bubbled into the stirred solvent.
- Nitrosyl fluoride gas is then introduced into the solution.
- **Nitrosonium hexafluorophosphate** precipitates from the solution as a colorless to white crystalline solid.<sup>[8][9]</sup>
- Isolation: The product is isolated by filtration under an inert atmosphere. The solid is then washed with a dry, non-coordinating solvent (like diethyl ether) to remove any residual reactants and subsequently dried under vacuum.

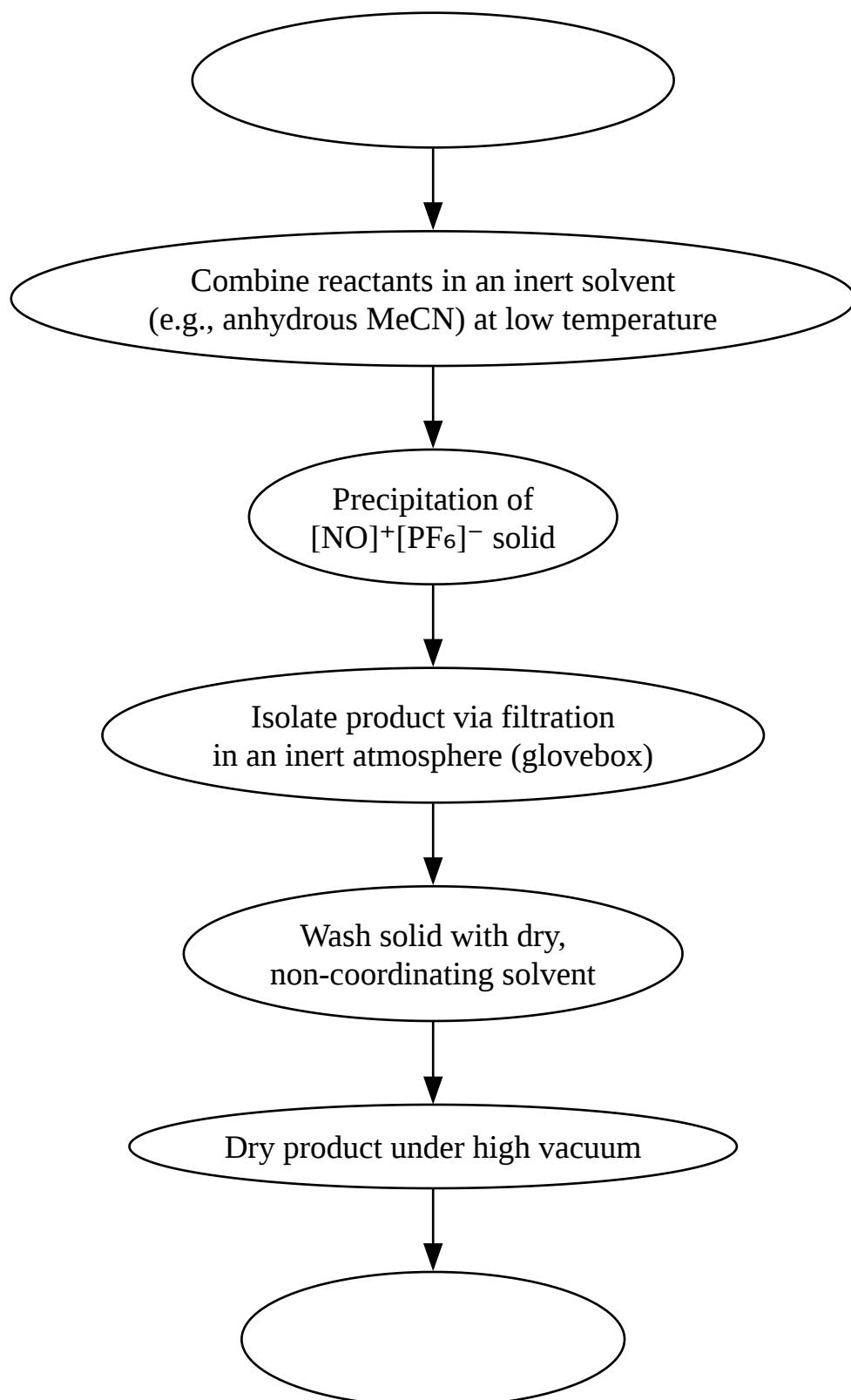
## Handling and Storage

- Moisture Sensitivity: **Nitrosonium hexafluorophosphate** is extremely sensitive to moisture. <sup>[9]</sup> The nitrosonium ion reacts readily with water to form nitrous acid, leading to the decomposition of the compound. Hydrolysis Reaction:  $[NO]^+ + H_2O \rightarrow HONO + H^+$
- Storage: The compound must be handled and stored under strictly anhydrous conditions, such as in a nitrogen- or argon-filled glovebox or a tightly sealed container within a desiccator.<sup>[9]</sup>

## Visualized Structures and Workflows



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